

Navigating the Nomenclature of Brominated Fluoro-Pyridinamines: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Bromo-2-fluoropyridin-4-amine**

Cat. No.: **B568015**

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For researchers and scientists engaged in drug development and chemical synthesis, precise nomenclature is paramount. This guide provides a detailed overview of the synonyms and identifiers for key isomers of bromo-fluoro-pyridinamine, with a focus on clarifying the distinctions between them. While information on **5-Bromo-2-fluoropyridin-4-amine** is not readily available in public chemical databases, this guide details the nomenclature for closely related and commonly available isomers.

Isomer Focus: 5-Bromo-4-fluoropyridin-2-amine

A critical isomer, often encountered in chemical synthesis, is 5-Bromo-4-fluoropyridin-2-amine. It is crucial to distinguish this from other positional isomers to ensure the accuracy of experimental design and outcomes.

Synonyms and Identifiers

A comprehensive list of synonyms and identifiers for 5-Bromo-4-fluoropyridin-2-amine is provided below to facilitate accurate sourcing and documentation.

Identifier Type	Identifier
IUPAC Name	5-bromo-4-fluoropyridin-2-amine
CAS Number	944401-69-8
Molecular Formula	C5H4BrFN2
Molecular Weight	191.00 g/mol
Synonyms	2-Amino-5-bromo-4-fluoropyridine
5-Bromo-4-fluoro-2-pyridinamine	
5-bromo-4-fluoro-pyridin-2-ylamine	
MDL Number	MFCD16658678

Other Related Isomers

For clarity and to avoid potential confusion during procurement and synthesis, it is important to be aware of other related isomers and their distinct identifiers.

5-Bromo-2-fluoropyridin-3-amine

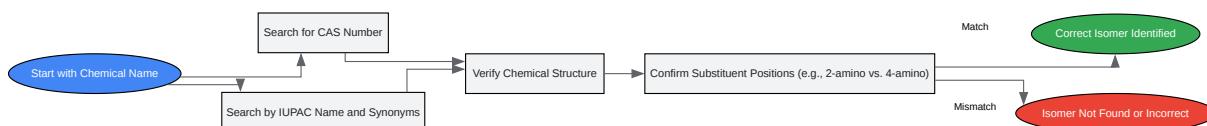
Identifier Type	Identifier
IUPAC Name	5-bromo-2-fluoropyridin-3-amine
CAS Number	884495-22-1
Molecular Formula	C5H4BrFN2
Synonyms	5-Bromo-2-fluoro-pyridin-3-ylamine

5-Bromo-6-fluoropyridin-2-ylamine

Identifier Type	Identifier
CAS Number	944401-65-4
Molecular Formula	C5H4BrFN2
Synonyms	2-Amino-5-bromo-6-fluoropyridine

Logical Flow for Isomer Identification

To ensure the correct compound is being sourced and utilized, a systematic approach to identification is recommended. The following workflow illustrates a logical process for verifying the identity of a bromo-fluoro-pyridinamine isomer.



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A logical workflow for accurate isomer identification.

Due to the lack of specific data for **5-Bromo-2-fluoropyridin-4-amine**, researchers are advised to verify the availability and identity of their desired compound through chemical suppliers, referencing the CAS number of the closest available isomer. Always confirm the chemical structure and purity through analytical documentation such as a Certificate of Analysis (CoA).

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com